

Mass Spectrometric Characterization of 2-Ethoxy-5-methylbenzaldehyde

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Compound of Interest

Compound Name: 2-Ethoxy-5-methylbenzaldehyde

CAS No.: 116529-99-8

Cat. No.: B1321629

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Abstract

This technical guide provides a comprehensive framework for the mass spectrometric analysis of **2-Ethoxy-5-methylbenzaldehyde** (C₁₀H₁₂O₂). As a substituted aromatic aldehyde, this compound holds potential as a building block in the synthesis of fine chemicals, pharmaceuticals, and fragrance components. Accurate characterization is paramount for its application in research and development. This document outlines detailed protocols for both Gas Chromatography-Mass Spectrometry (GC-MS) for structural elucidation via fragmentation analysis and Liquid Chromatography-Mass Spectrometry (LC-MS) for unambiguous molecular weight confirmation. The methodologies are designed to be self-validating, providing researchers and drug development professionals with a robust analytical strategy.

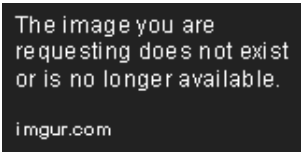
Introduction and Physicochemical Profile

2-Ethoxy-5-methylbenzaldehyde is an aromatic aldehyde characterized by an ethoxy and a methyl substituent on the benzene ring. Its volatility and functional groups make it amenable to analysis by standard mass spectrometric techniques. Understanding its ionization and

fragmentation behavior is critical for its identification in complex matrices or as part of a quality control workflow.

The choice of a mass spectrometry technique is dictated by the analyte's properties and the analytical goal.^[1] For volatile and thermally stable compounds like substituted benzaldehydes, Gas Chromatography coupled with Electron Ionization Mass Spectrometry (GC-EI-MS) is a powerful tool for separation and structural identification through reproducible fragmentation patterns.^{[2][3]} Conversely, Liquid Chromatography (LC) coupled with a soft ionization technique like Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) is ideal for confirming the molecular weight with minimal fragmentation.^{[4][5]} This guide will detail protocols for both approaches to provide a complementary and comprehensive analytical solution.

Table 1: Physicochemical Properties of **2-Ethoxy-5-methylbenzaldehyde**

Property	Value
Chemical Structure	 The image you are requesting does not exist or is no longer available. imgur.com
Molecular Formula	C ₁₀ H ₁₂ O ₂
Average Molecular Weight	164.20 g/mol
Monoisotopic (Exact) Mass	164.08373 Da
Predicted Boiling Point	~230-250 °C
Key Functional Groups	Aldehyde, Ether (Ethoxy), Aromatic Ring

Analysis by Gas Chromatography-Electron Ionization Mass Spectrometry (GC-EI-MS)

Principle and Rationale

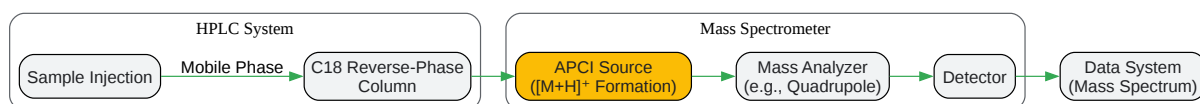
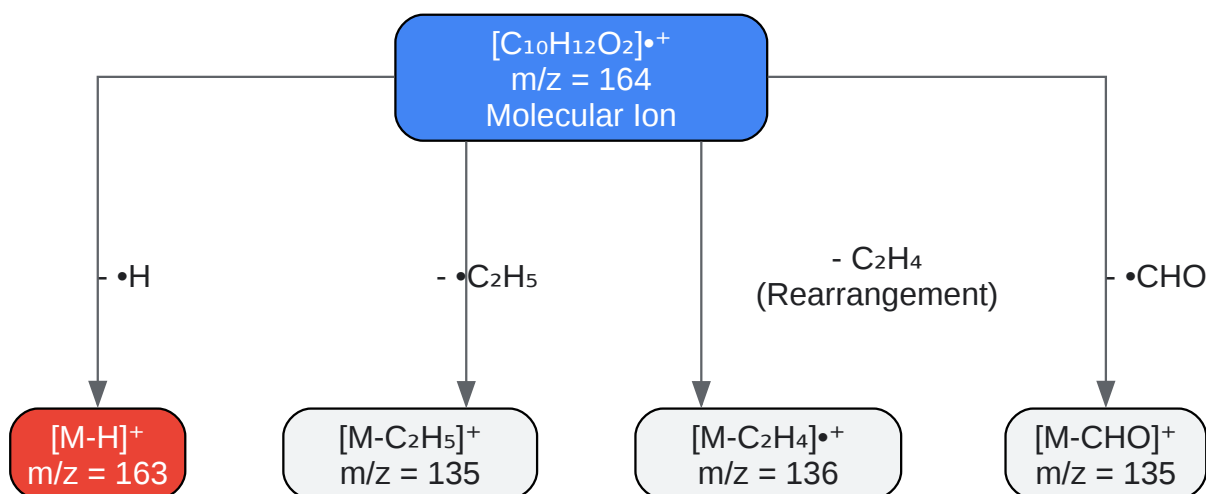
GC-EI-MS is the cornerstone technique for identifying volatile organic compounds. The gas chromatograph separates the analyte from the sample matrix, and upon entry into the mass

spectrometer, high-energy electrons (typically 70 eV) bombard the molecule.^[2] This "hard" ionization technique imparts significant energy, causing the molecule to ionize and fragment in a predictable and reproducible manner.^{[6][7]} The resulting mass spectrum serves as a chemical "fingerprint," allowing for structural elucidation by interpreting the fragmentation patterns. The fragmentation of **2-Ethoxy-5-methylbenzaldehyde** is predicted to follow pathways characteristic of aromatic aldehydes and ethers.^{[8][9][10]}

Predicted Fragmentation Pathway

The fragmentation of **2-Ethoxy-5-methylbenzaldehyde** under EI conditions is initiated by the removal of an electron to form the molecular ion ($[M]^{\bullet+}$) at a mass-to-charge ratio (m/z) of 164. Subsequent fragmentation events are predicted based on the established behavior of related structures.

- Loss of a Hydrogen Radical ($\bullet H$): A common fragmentation for aldehydes, leading to the formation of a stable acylium ion at m/z 163 ($[M-1]^+$).^{[8][10]}
- Loss of an Ethyl Radical ($\bullet C_2H_5$): Alpha-cleavage at the ether oxygen can lead to the loss of the ethyl group, resulting in a fragment at m/z 135.
- Loss of Ethylene (C_2H_4): A McLafferty-type rearrangement can occur, involving the transfer of a hydrogen from the ethyl group to the carbonyl oxygen, followed by the neutral loss of ethylene. This produces a radical cation of 2-hydroxy-5-methylbenzaldehyde at m/z 136.
- Loss of a Formyl Radical ($\bullet CHO$): Cleavage of the bond between the aromatic ring and the aldehyde group results in the loss of the formyl radical, yielding a fragment at m/z 135.^{[6][8]}
- Formation of the Tropylium Ion: Further fragmentation of the substituted phenyl ring can lead to characteristic aromatic fragments, though these are often less intense than fragments originating from the functional groups.



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